

Application Notes and Protocols for Bomyl in Pest Management Research

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Compound of Interest

Compound Name: *Bomyl*

Cat. No.: *B091220*

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Disclaimer: **Bomyl** (dimethyl 3-hydroxyglutaconate dimethyl phosphate) is an organophosphate insecticide that is considered highly toxic and is no longer registered for use in many countries. The information provided herein is for historical and research reference purposes only. Due to its hazardous nature and the availability of safer alternatives, the use of **Bomyl** in current pest management research is not recommended. All handling and application of this chemical should be conducted by trained professionals in a controlled environment with strict adherence to safety protocols.

Introduction

Bomyl is a non-systemic insecticide and acaricide with contact and stomach action. It functions as a cholinesterase inhibitor, disrupting the nervous system of target pests. Historically, it was used to control a range of pests, particularly flies, in agricultural and public health settings. These notes provide an overview of its historical application techniques for research purposes.

Data Presentation

The following tables summarize the known quantitative data for **Bomyl**. It is important to note that comprehensive modern data sets for this compound are limited due to its discontinued use.

Table 1: Physicochemical Properties of **Bomyl**

| Property | Value |
|-------------------|---|
| Chemical Name | 3-[(Dimethoxyphosphinyl)oxy]-2-pentenedioic acid dimethyl ester |
| CAS Number | 122-10-1[1] |
| Molecular Formula | C ₉ H ₁₅ O ₈ P[1] |
| Molecular Weight | 282.18 g/mol [1][2] |
| Physical State | Yellowish liquid[2] |
| Solubility | Practically insoluble in water, miscible with methanol, ethanol, acetone, and xylene[1] |

Table 2: Toxicological Data for **Bomyl**

| Parameter | Species | Value | Reference |
|--|----------------|---------------------------------|---------------|
| Acute Oral LD50 | Rat | 32 mg/kg[1] | Schafer, 1972 |
| Residual Toxicity to Honey Bees | Apis mellifera | 2 days[3] | |
| Human Toxicity (Probable Oral Lethal Dose) | Human | 5-50 mg/kg (Extremely Toxic)[2] | |

Experimental Protocols

The following are generalized protocols for conducting field efficacy trials with **Bomyl**, based on standard pesticide research methodologies. These protocols should be adapted based on specific research objectives, target pests, and environmental conditions.

Protocol 3.1: Field Efficacy Trial for Residual Fly Control

- Objective: To evaluate the residual efficacy of a **Bomyl** formulation for the control of house flies (*Musca domestica*) on a treated surface.

- Materials:
 - **Bomyl** formulation (e.g., Wettable Powder - WP)
 - Hand-pump sprayer or similar application equipment
 - Personal Protective Equipment (PPE): chemical-resistant gloves, coveralls, respirator, eye protection
 - Test surfaces (e.g., plywood boards, concrete blocks)
 - Caged house flies (laboratory-reared)
 - Stopwatch, thermometer, hygrometer
- Methodology:
 - Preparation of Test Solution: Prepare the **Bomyl** spray solution according to the desired concentration. For example, to achieve a specific application rate (e.g., mg of active ingredient per square meter), calculate the required amount of **Bomyl** formulation to be mixed with a known volume of water.
 - Treatment Application:
 - In a well-ventilated area or outdoors, apply the **Bomyl** solution evenly to the test surfaces.
 - Leave a set of identical surfaces untreated to serve as a control.
 - Allow the treated surfaces to dry completely.
 - Fly Exposure:
 - At specified time intervals post-treatment (e.g., 1, 3, 7, 14, and 21 days), place cages containing a known number of house flies (e.g., 25-50) onto the treated and untreated surfaces.
 - Expose the flies to the surfaces for a set duration (e.g., 30 minutes).

- Mortality Assessment:
 - After the exposure period, transfer the flies to clean cages with a food source.
 - Assess fly mortality at various time points (e.g., 1, 6, 12, and 24 hours) post-exposure.
- Data Analysis:
 - Calculate the percentage mortality for each treatment and time interval.
 - Correct for control mortality using Abbott's formula if necessary.
 - Analyze the data statistically to determine the residual efficacy of the **Bomyl** formulation over time.

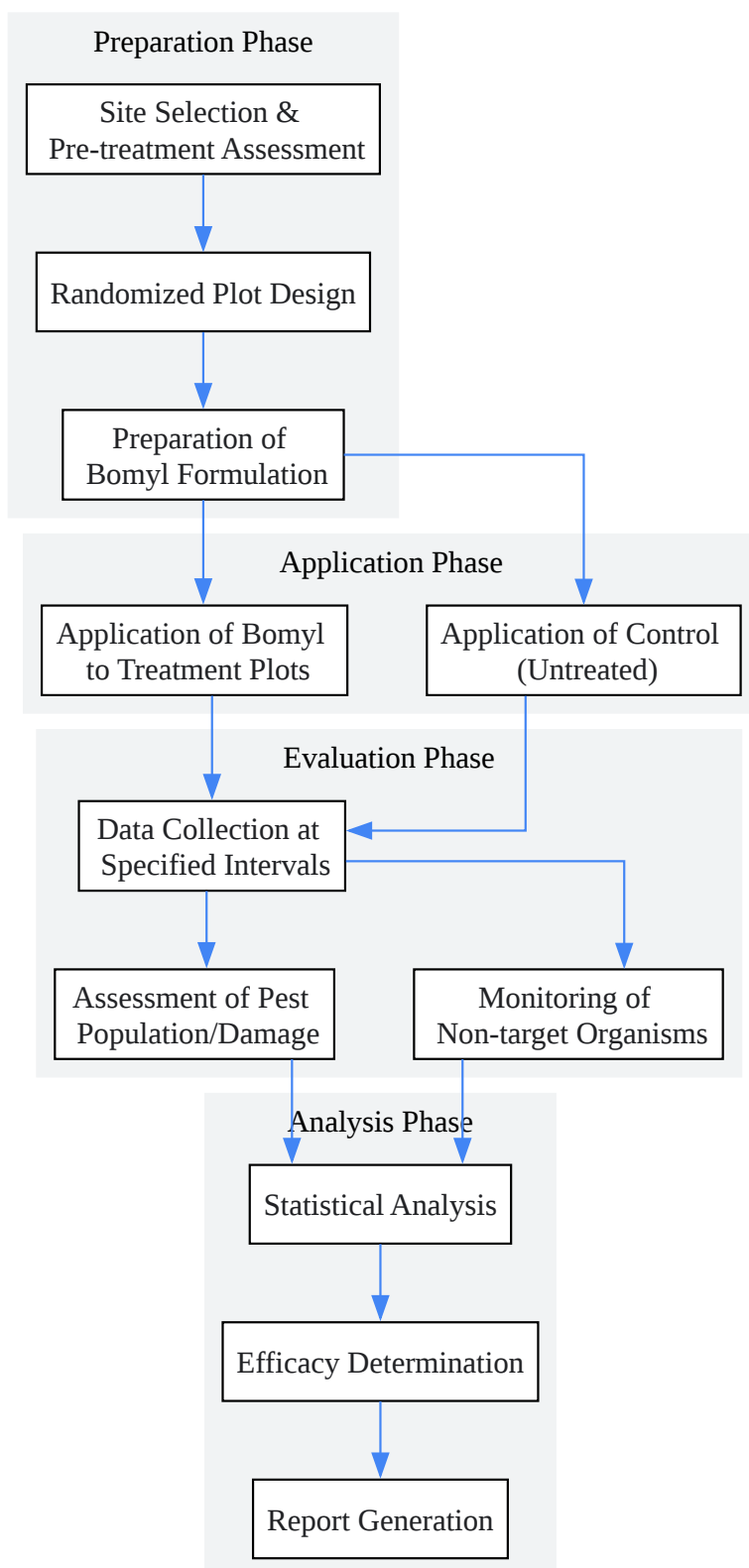
Protocol 3.2: Bait Efficacy Trial for Ant Control

- Objective: To determine the efficacy of a **Bomyl**-based bait for the control of a target ant species in a field setting.
- Materials:
 - **Bomyl** bait formulation (e.g., granular or gel bait)
 - Bait stations
 - Untreated bait matrix (for control)
 - Flags or markers for locating bait stations
 - Data collection sheets
- Methodology:
 - Site Selection and Pre-treatment Assessment:
 - Identify an area with an active infestation of the target ant species.

- Conduct a pre-treatment assessment to quantify ant activity (e.g., by counting ants foraging at monitoring stations).
- Bait Application:
 - Place a pre-determined amount of **Bomyl** bait into bait stations.
 - Position the bait stations in areas of high ant activity.
 - In a separate but similar area, place bait stations with the untreated bait matrix to serve as a control.
- Post-treatment Assessment:
 - At regular intervals (e.g., daily for the first week, then weekly), monitor ant activity at the monitoring stations in both the treated and control areas.
 - Record the number of foraging ants.
- Data Analysis:
 - Calculate the percentage reduction in ant activity in the treated plots compared to the control plots over time.
 - Statistically analyze the data to determine the effectiveness of the **Bomyl** bait.

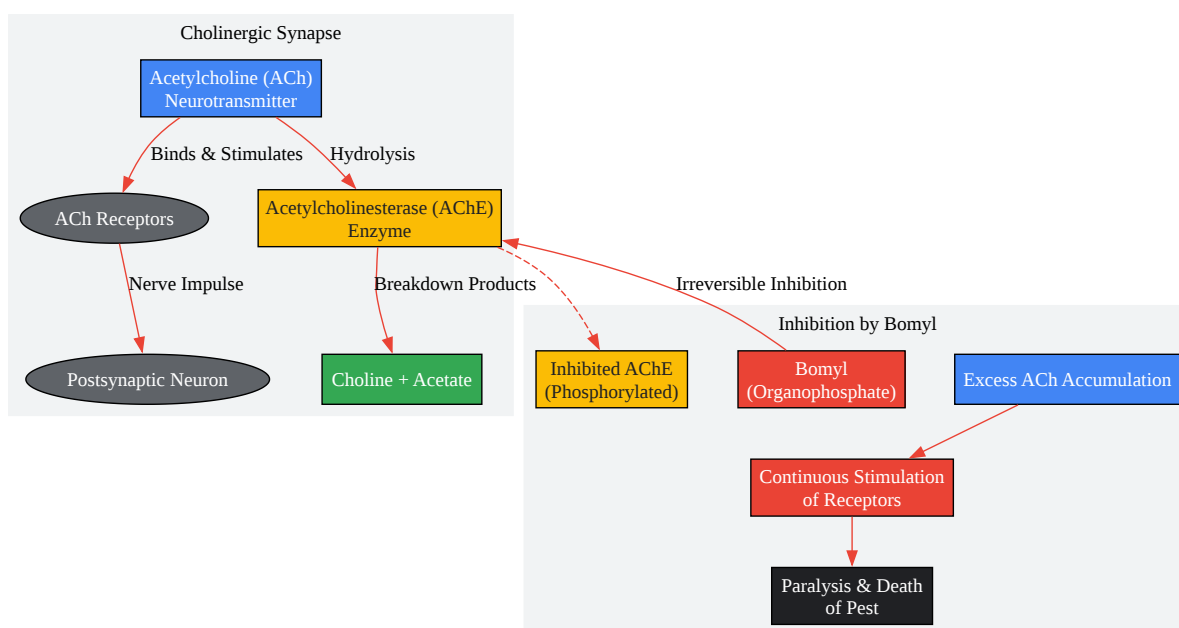
Mandatory Visualization

Diagram 4.1: General Experimental Workflow for a Field Efficacy Trial



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Caption: Workflow for a typical pesticide field efficacy trial.

Diagram 4.2: Mode of Action of Organophosphate Insecticides (e.g., **Bomyl**)

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Caption: Inhibition of acetylcholinesterase by organophosphates.

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References

- 1. Bomyl? [drugfuture.com]
- 2. 2-Pentenedioic acid, 3-((dimethoxyphosphinyl)oxy)-, 1,5-dimethyl ester | C₉H₁₅O₈P | CID 31199 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. ucanr.edu [ucanr.edu]
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